Application Note: Disperse Red 74 as a Polarity-Sensitive Solvatochromic Probe

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Compound of Interest

Compound Name:	*Disperse Red 74*
CAS No.:	*1533-74-0*
Cat. No.:	*B075578*

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Introduction & Mechanism of Action

Disperse Red 74 (DR74) (C.I. 113379) is a hydrophobic azo dye characterized by a strong Donor-π-Acceptor (D-π-A) architecture. This structural asymmetry allows the molecule to undergo Intramolecular Charge Transfer (ICT) upon excitation.

The Solvatochromic Principle

The core utility of DR74 lies in its sensitivity to the polarity of its immediate environment (solvatochromism).

- Ground State: The molecule is relatively non-polar.
- Excited State (ICT): Upon photoexcitation, electron density shifts from the amine donor (diethylamino group) to the nitro acceptor, creating a giant dipole.
- Solvent Relaxation: In polar solvents, solvent molecules reorient around this excited dipole, lowering its energy and causing a Red Shift (Bathochromic) in the absorption/emission

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spectra. In non-polar (hydrophobic) environments (e.g., lipid droplets), this relaxation is minimized, resulting in a Blue Shift (Hypsochromic).

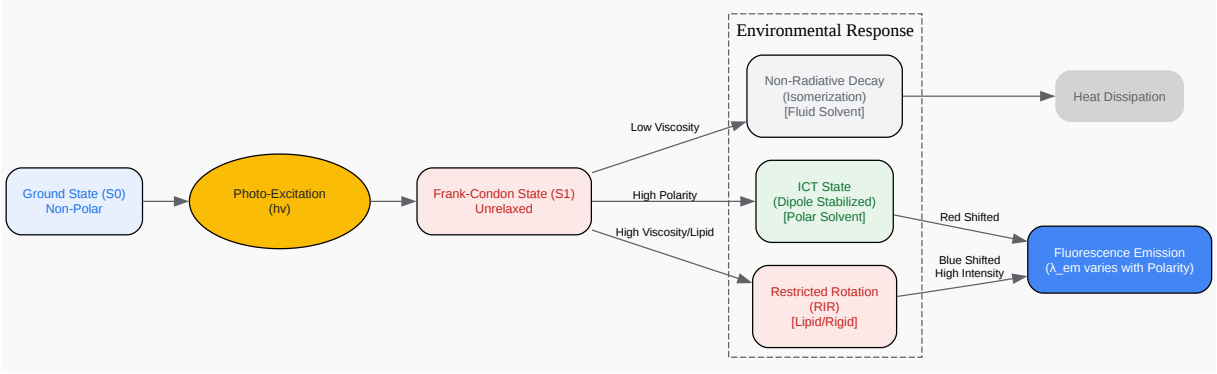
Fluorescence "Turn-On" Mechanism (RIR)

While often non-fluorescent in fluid solvents due to non-radiative decay (isomerization), DR74 can function as a fluorescent probe in viscous or rigid environments.

- Fluid Phase: Excitation energy is dissipated via rotation around the azo bond (

).
- Rigid Phase (Lipids/Membranes): Steric hindrance blocks this rotation (Restriction of Intramolecular Rotation - RIR), forcing relaxation via radiative decay (Fluorescence).

Mechanistic Pathway Diagram



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Figure 1: Jablonski diagram illustrating the competition between non-radiative decay (isomerization) and radiative emission (fluorescence) in **Disperse Red 74**, modulated by

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environmental viscosity and polarity.

Physicochemical Properties[1][2][3][4][5][6]

Parameter	Value	Notes
Chemical Name	4-((2-Hydroxyethyl)(ethyl)amino)-2-methyl-4'-nitroazobenzene	Azo-based D-π-A system
CAS Number	61703-11-5	Also related to Disperse Red 1 analogs
Molecular Weight	~342.39 g/mol	Lipophilic, cell-permeable
Solubility	DMSO, Acetone, Ethanol, Lipids	Insoluble in water
Absorbance Max ( )	480 - 520 nm	Highly solvent-dependent
Emission Max ( )	550 - 620 nm	Requires empirical validation in matrix
LogP	~3.5 - 4.5	High affinity for Lipid Droplets (LDs)

Experimental Protocols

Protocol A: Preparation of Stock Solutions

- Solvent: High-grade anhydrous DMSO (Dimethyl sulfoxide) is recommended for biological compatibility. Acetone is suitable for material science applications.
- Concentration: Prepare a 10 mM Master Stock.
  - Weigh 3.42 mg of **Disperse Red 74** powder.
  - Dissolve in 1.0 mL of anhydrous DMSO.

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- Vortex for 2 minutes and sonicate for 5 minutes to ensure complete dissolution.
- Storage: Store at -20°C in amber glass vials, protected from light. Stable for 3 months.

Protocol B: Spectral Characterization (Solvatochromism)

Objective: To generate a calibration curve correlating spectral shift with polarity (Dielectric Constant,

).

- Solvent Selection: Prepare 10 µM dye solutions in solvents of varying polarity:
  - Toluene (

) - Non-polar
  - Chloroform (

) - Low polarity
  - Acetone (

) - Medium polarity
  - Ethanol (

) - Polar protic
  - DMSO (

) - Polar aprotic
- Measurement:
  - Blank: Pure solvent.
  - Scan: Absorbance (350–650 nm) and Fluorescence (Excitation @ 480 nm, Emission 500–700 nm).

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- Data Analysis:
  - Plot

    (Abs/Em) vs. Solvent Polarity Function (

).
  - Note: A linear bathochromic shift (Red shift) with increasing polarity confirms ICT behavior.

Protocol C: Lipid Droplet Staining in Fixed Cells

Objective: To visualize hydrophobic lipid droplets using the "turn-on" fluorescence of DR74.

Materials:

- Adipocytes or Oleic Acid-treated HeLa cells.
- Fixative: 4% Paraformaldehyde (PFA).
- Staining Buffer: PBS (pH 7.4).

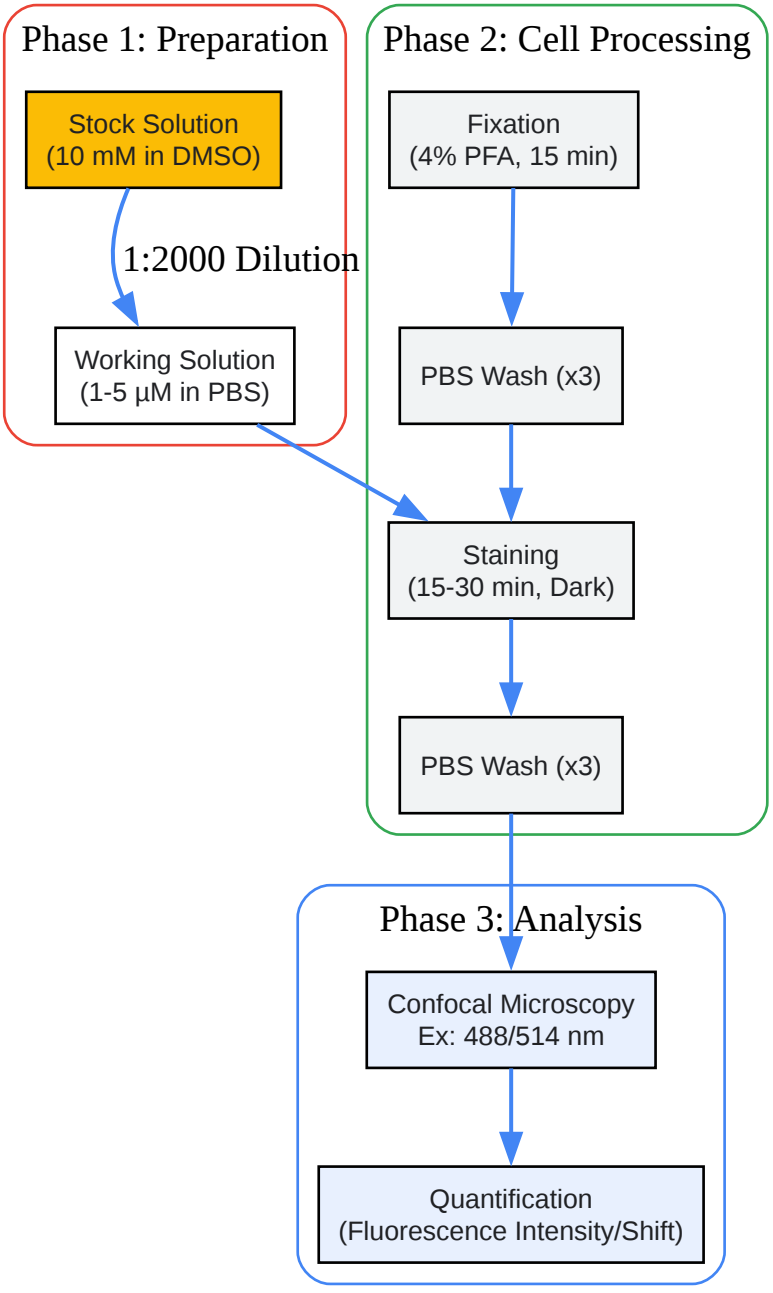
Workflow:

- Fixation: Incubate cells in 4% PFA for 15 minutes at Room Temperature (RT).
- Wash: Rinse 3x with PBS.
- Staining Solution Preparation:
  - Dilute DMSO Master Stock (10 mM) into PBS to a final concentration of 1–5 µM.
  - Critical: Perform dilution immediately before use to minimize aqueous aggregation.
- Incubation: Add staining solution to cells. Incubate for 15–30 minutes at RT in the dark.
- Wash: Rinse 3x with PBS to remove background probe.
- Imaging:

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- Excitation: 488 nm or 514 nm laser.
- Emission Filter: 550–600 nm (Bandpass).
- Tip: Use a spectral detector if available to map polarity variations within the droplet.

Experimental Workflow Diagram



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Figure 2: Step-by-step workflow for staining intracellular lipid droplets with **Disperse Red 74**.

Troubleshooting & Expert Insights

Fluorescence Quenching

- Issue: No signal observed in solution.
- Cause: Azo dyes undergo rapid rotation-induced relaxation in low-viscosity solvents.
- Solution: DR74 is a matrix-dependent probe. Signal is expected primarily in lipid droplets or solid-state polymers. Do not expect strong fluorescence in PBS or water.

Spectral Overlap

- Issue: Signal bleed-through into red channels (e.g., if co-staining with Propidium Iodide).
- Solution: DR74 has a broad emission tail. Use DAPI for nuclear counterstaining (blue) to avoid overlap. Avoid using other red/orange probes simultaneously.

Aggregation

- Issue: Precipitates visible in the staining buffer.
- Cause: DR74 is highly hydrophobic (LogP > 3.5).
- Solution: Limit the final concentration to <5 µM. Ensure the DMSO stock is fully dissolved before dilution. Filter the working solution (0.22 µm) if aggregates persist.

References

- PubChem Database. "**Disperse Red 74** - Compound Summary." National Center for Biotechnology Information. [Link]
- Mook, W. T., et al. (2012). "Removal of disperse dye from aqueous solution...". Desalination and Water Treatment. (Contextual reference for DR74 spectral properties). [Link]
- Lakowicz, J. R. (2006). Principles of Fluorescence Spectroscopy. 3rd Edition. Springer. (Authoritative text on Solvatochromism and ICT mechanisms). [Link]

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- Greenspan, P., et al. (1985). "Nile red: a selective fluorescent stain for intracellular lipid droplets". Journal of Cell Biology. (Comparative protocol reference for hydrophobic dyes). [Link]

Disclaimer: **Disperse Red 74** is primarily an industrial textile dye. Its use as a biological fluorescent probe is an advanced application leveraging its physicochemical properties. Validation against standard probes (e.g., Nile Red, BODIPY 493/503) is recommended for quantitative studies.

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